

Application Note: Quantitative Analysis of IGF-I (24-41) by Mass Spectrometry

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Compound of Interest

Compound Name: IGF-I (24-41)

Cat. No.: B612642

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Introduction

Insulin-like Growth Factor-I (IGF-I) is a crucial hormone involved in growth and anabolic processes. Its fragments, such as **IGF-I (24-41)**, are also of significant interest in research due to their potential biological activities. This application note provides a detailed protocol for the quantitative analysis of the IGF-I fragment (24-41) in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The described methodology is based on established principles for peptide quantification and offers a robust framework for researchers.

The **IGF-I (24-41)** peptide has the amino acid sequence H-YFNKPTGYGSSRRAPQT-OH and a molecular weight of 2017.19 Da. Accurate and sensitive quantification of this peptide is essential for pharmacokinetic studies, biomarker discovery, and understanding its physiological roles.

Experimental Protocols

This section details a proposed methodology for the extraction and quantification of **IGF-I (24-41)** from plasma samples. Due to the limited availability of specific published methods for this fragment, this protocol adapts established procedures for the analysis of intact IGF-I and other peptides.^{[1][2][3][4]}

Sample Preparation: Solid-Phase Extraction (SPE)

- Sample Pre-treatment:
 - Thaw plasma samples on ice.
 - To 100 μ L of plasma, add 200 μ L of 1% trifluoroacetic acid (TFA) in water to precipitate proteins.
 - Vortex for 30 seconds and centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Collect the supernatant for SPE.
- Solid-Phase Extraction:
 - Condition a mixed-mode cation exchange SPE cartridge with 1 mL of methanol followed by 1 mL of 0.1% TFA in water.
 - Load the supernatant from the pre-treatment step onto the SPE cartridge.
 - Wash the cartridge with 1 mL of 0.1% TFA in 5% acetonitrile.
 - Elute the peptide with 1 mL of 5% ammonium hydroxide in 50% acetonitrile.
 - Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
 - Reconstitute the sample in 100 μ L of 0.1% formic acid in water for LC-MS/MS analysis.

Liquid Chromatography (LC)

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μ m particle size).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.

- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: 5-50% B
 - 8-8.1 min: 50-95% B
 - 8.1-9 min: 95% B
 - 9-9.1 min: 95-5% B
 - 9.1-12 min: 5% B
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 40°C.

Mass Spectrometry (MS)

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI.
- Multiple Reaction Monitoring (MRM) Parameters:
 - The theoretical monoisotopic mass of **IGF-I (24-41)** is approximately 2016.05 Da. Doubly and triply charged precursor ions are expected to be abundant. The following MRM transitions are proposed for monitoring.

Precursor Ion (m/z)	Fragment Ion (m/z)	Charge State	Collision Energy (eV)
1009.03	y-ions	+2	To be optimized
673.36	y-ions	+3	To be optimized

- Source Parameters:
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 150°C
 - Desolvation Temperature: 400°C
 - Cone Gas Flow: 50 L/hr
 - Desolvation Gas Flow: 800 L/hr

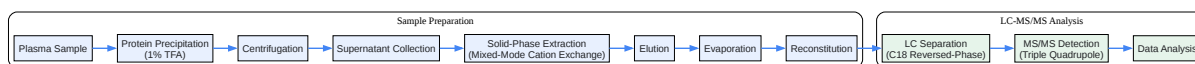
Quantitative Data Summary

The following table presents illustrative performance characteristics for the proposed LC-MS/MS method for **IGF-I (24-41)**. These values are based on typical performance for peptide quantification assays and should be validated experimentally.

Parameter	Illustrative Performance
Linear Dynamic Range	1 - 1000 ng/mL
Lower Limit of Quantification (LLOQ)	1 ng/mL
Accuracy (% Bias)	Within $\pm 15\%$
Precision (% CV)	< 15%
Recovery	> 85%

Visualizations

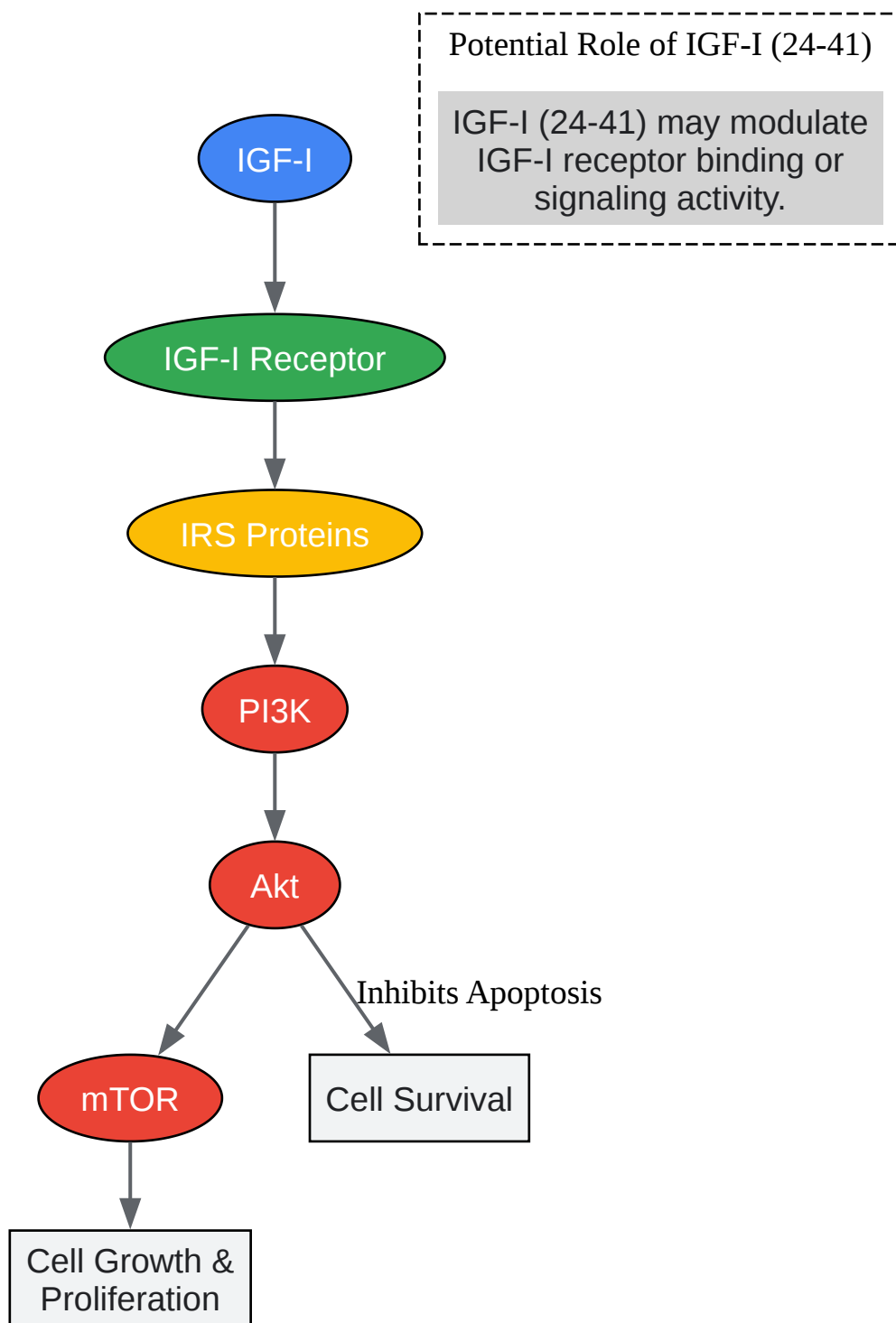
Experimental Workflow



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Caption: Experimental workflow for **IGF-I (24-41)** analysis.

IGF-I Signaling Pathway Overview



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Caption: Overview of the canonical IGF-I signaling pathway.

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